

Application Notes and Protocols for 3-Keto Valproic Acid Sodium Salt

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Compound of Interest

Compound Name: 3-Keto Valproic Acid Sodium Salt

CAS No.: 1184991-15-8

Cat. No.: B563252

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Introduction

3-Keto Valproic Acid Sodium Salt is a principal metabolite of Valproic Acid (VPA), a widely prescribed medication for epilepsy, bipolar disorder, and migraine prevention[1]. As a product of VPA's β -oxidation pathway in the mitochondria, 3-Keto Valproic Acid is an important analyte in pharmacokinetic and toxicology studies of its parent drug[2][3]. While much of the therapeutic and toxic effects are attributed to VPA, understanding the biological activities of its metabolites is crucial for a comprehensive grasp of its mechanism of action and side-effect profile. These application notes provide detailed protocols for researchers and drug development professionals working with **3-Keto Valproic Acid Sodium Salt**, covering its use as an analytical standard, in in-vitro cell-based assays, and a framework for in-vivo preclinical studies.

Compound Information

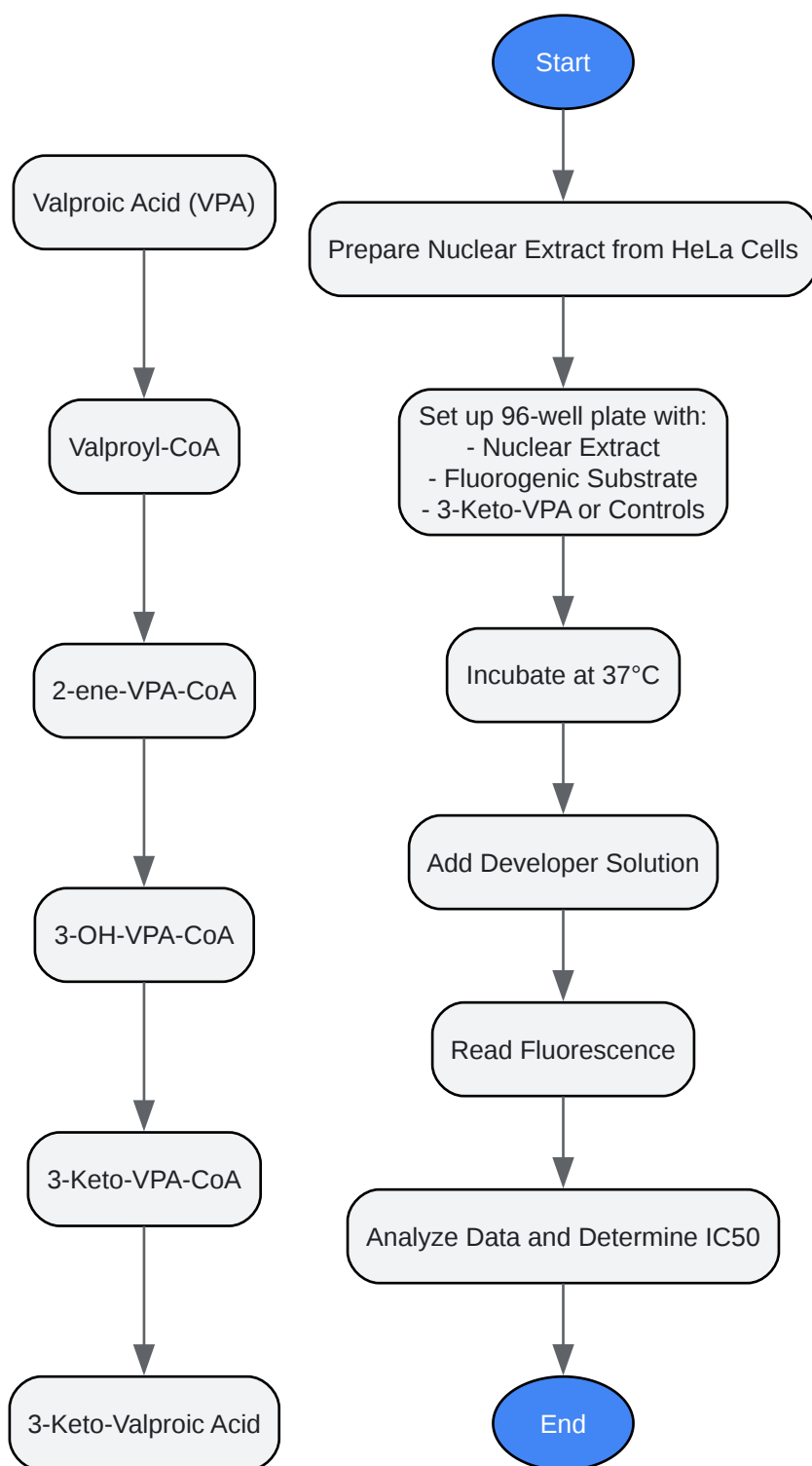
A solid understanding of the physicochemical properties of **3-Keto Valproic Acid Sodium Salt** is essential for its proper handling and use in experimental settings.

Property	Value	Source
CAS Number	1184991-15-8	[4]
Molecular Formula	C ₈ H ₁₃ NaO ₃	[4]
Molecular Weight	180.18 g/mol	[4]
Appearance	White Solid	MyBioSource
Solubility	Water	[4]
Storage	-20°C	[4]

Note: Small volumes of the compound may become entrapped in the vial's seal during shipment. Briefly centrifuge the vial to ensure all material is collected at the bottom before opening[4].

Metabolic Pathway of Valproic Acid

Understanding the metabolic context of 3-Keto Valproic Acid is critical for designing relevant experiments. The following diagram illustrates the β -oxidation pathway of Valproic Acid in the mitochondria, leading to the formation of 3-Keto Valproic Acid.



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Caption: Workflow for HDAC Inhibition Assay.

III. Framework for In Vivo Studies

The following provides a general framework for designing preclinical in vivo studies to investigate the pharmacokinetic and pharmacodynamic properties of **3-Keto Valproic Acid Sodium Salt**.

Protocol 4: Preliminary Pharmacokinetic and Tolerability Study in Rodents

Objective: To determine the basic pharmacokinetic profile and maximum tolerated dose (MTD) of **3-Keto Valproic Acid Sodium Salt** in mice or rats.

Animals:

- Male and female C57BL/6 mice or Sprague-Dawley rats, 8-10 weeks old.

Procedure:

- Dose Formulation:
 - Dissolve **3-Keto Valproic Acid Sodium Salt** in sterile saline or water for injection.
- Single Dose Escalation:
 - Administer single intravenous (IV) and oral (PO) doses to different groups of animals at escalating dose levels (e.g., 10, 30, 100 mg/kg).
 - Monitor animals for clinical signs of toxicity for at least 7 days.
 - Collect blood samples at various time points (e.g., 0, 0.25, 0.5, 1, 2, 4, 8, 24 hours) for pharmacokinetic analysis.
- Bioanalysis:
 - Analyze plasma samples for 3-Keto Valproic Acid concentrations using a validated LC-MS/MS method (as developed in Protocol 1).
- Data Analysis:
 - Determine pharmacokinetic parameters (C_{max}, T_{max}, AUC, half-life, bioavailability).

- Establish the MTD based on clinical observations and body weight changes.

Causality: Understanding the pharmacokinetic profile and tolerability of a compound is a prerequisite for designing meaningful efficacy studies. This initial study will inform dose selection and administration routes for subsequent experiments.

Further In Vivo Studies:

Based on the results of the preliminary studies, more specific in vivo experiments can be designed, such as:

- Anticonvulsant Activity: Using models like the pentylenetetrazol (PTZ) or maximal electroshock (MES)-induced seizure models to assess if 3-Keto Valproic Acid has anticonvulsant properties.
- Neurodevelopmental Toxicity: Investigating potential teratogenic effects in pregnant animals, a known concern with VPA.[\[5\]](#)
- HDAC Inhibition In Vivo: Assessing histone acetylation levels in tissues of interest after administration of 3-Keto Valproic Acid.

Conclusion

These application notes provide a comprehensive guide for researchers initiating studies with **3-Keto Valproic Acid Sodium Salt**. By providing detailed protocols for its use as an analytical standard and in both in vitro and in vivo settings, this document aims to facilitate a deeper understanding of the biological role of this major VPA metabolite. As with any experimental work, careful planning, optimization, and adherence to safety guidelines are paramount.

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